

Safe Disposal of Isopropyl Phenylacetate: A Procedural Guide

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Compound of Interest

Compound Name: *Isopropyl phenylacetate*

Cat. No.: B1583399

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The proper disposal of **isopropyl phenylacetate**, like all laboratory chemicals, is a critical component of ensuring a safe and compliant research environment. Adherence to established protocols minimizes risks to personnel, prevents environmental contamination, and aligns with regulatory requirements. This guide provides detailed, step-by-step procedures for the safe handling and disposal of **isopropyl phenylacetate**, intended for researchers, scientists, and drug development professionals.

Immediate Safety Precautions

Before beginning any disposal-related tasks, it is imperative to don the appropriate Personal Protective Equipment (PPE). Handle the compound in a well-ventilated area, such as a chemical fume hood, to prevent the inhalation of any vapors.[1]

- Eye Protection: Safety goggles or glasses are mandatory.
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile).
- Body Protection: A standard laboratory coat should be worn.

Isopropyl phenylacetate is a combustible liquid and should be kept away from all sources of ignition, including open flames, hot surfaces, and sparks.[2][3]

Spill Management Protocol

Accidental spills require immediate and appropriate action. The procedure varies based on the volume of the spill.

- Small Spills (<50 mL):
 - First, remove all potential sources of ignition from the area.[2]
 - Use absorbent paper to contain and pick up the spilled liquid.[2]
 - Seal the contaminated absorbent paper and any soiled PPE in a vapor-tight plastic bag.[2]
 - Label the bag clearly as hazardous waste containing **isopropyl phenylacetate**.
 - Clean the spill surface with 60-70% ethanol, followed by a thorough wash with soap and water.[2]
 - The sealed bag should be disposed of as hazardous waste.
- Large Spills (>50 mL):
 - Remove all ignition sources and ensure the area is well-ventilated.
 - Contain the spill using an inert absorbent material such as vermiculite, sand, or cat litter.[4]
 - Carefully scoop the absorbed material into a designated, sealable hazardous waste container.[4]
 - Store the sealed container for collection by a licensed chemical waste contractor or your institution's Environmental Health and Safety (EHS) department.[1][4]

Chemical Properties for Safe Handling

Understanding the physical and chemical properties of **isopropyl phenylacetate** is essential for its safe handling and disposal. The following table summarizes key quantitative data.

Property	Value	Source(s)
CAS Number	4861-85-2	[5][6]
Molecular Formula	C ₁₁ H ₁₄ O ₂	[5][6]
Molecular Weight	178.23 g/mol	[2][5]
Appearance	Colorless to pale yellow liquid	[6]
Boiling Point	~238 °C (460 °F)	[3][6]
Flash Point	~107 °C (225 °F)	[3][7]
Density	~1.01 g/mL at 25 °C	[3][6]
Water Solubility	Insoluble (< 1 mg/mL)	[2]

Standard Disposal Procedure for Isopropyl Phenylacetate

The primary and most accepted method for disposing of **isopropyl phenylacetate** is to treat it as a hazardous chemical waste stream, managed through professional disposal services.[1] Under no circumstances should it be poured down the drain.[8]

Experimental Protocol: Waste Collection and Disposal

This protocol outlines the standard methodology for the routine disposal of waste **isopropyl phenylacetate**.

1. Waste Identification and Segregation:

- Designate a specific waste container for **isopropyl phenylacetate**. If institutional policy allows, it may be collected with other non-halogenated organic solvent waste.[4][8]
- Crucially, do not mix this waste with incompatible chemicals such as strong oxidizing agents, acids, or bases.[1][2][3]
- Clearly label the container with "Hazardous Waste" and list "**Isopropyl Phenylacetate**" and any other components.[1][9]

2. Proper Containerization:

- Use a chemically resistant container made of high-density polyethylene (HDPE) or glass that is in good condition and has a secure, leak-proof lid.[1]
- Fill the container to no more than 90% of its capacity, leaving at least 10% headspace to allow for vapor expansion.[1]
- Keep the container closed at all times, except when actively adding waste.[9]

3. Safe Storage:

- Store the sealed waste container in a designated, cool, and well-ventilated secondary containment area.[1][9]
- The storage location must be away from heat, sparks, and open flames.[1]

4. Arranging for Professional Disposal:

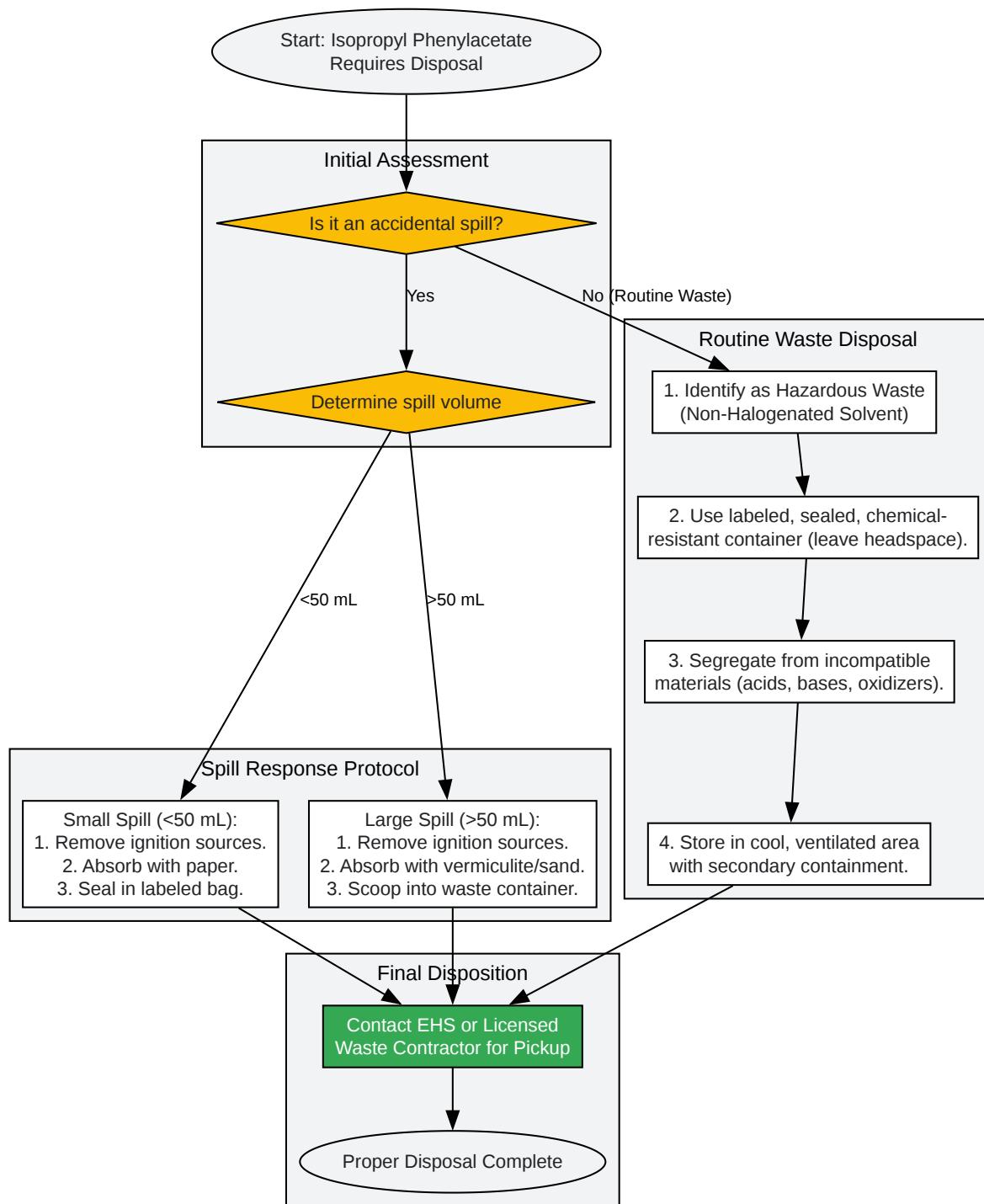
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to schedule a pickup.[1]
- Provide all necessary information about the waste stream as required.

5. Disposal of Empty Containers:

- Containers that have been emptied through normal use should be left uncapped in a fume hood overnight to allow any residue to evaporate.[8]
- After evaporation, deface or remove the original label.[8]
- The container can then be discarded in the appropriate solid waste receptacle (e.g., a glass disposal box).[8]

Disposal Decision Workflow

The following diagram illustrates the logical workflow for making decisions regarding the disposal of **isopropyl phenylacetate**.

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